

GSK1904529A stock solution preparation and storage

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Compound of Interest

Compound Name: GSK1904529A

Cat. No.: B1684703

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Application Notes and Protocols for GSK1904529A

Introduction

GSK1904529A is a potent and selective, ATP-competitive inhibitor of the insulin-like growth factor-1 receptor (IGF-1R) and the insulin receptor (IR).[1][2][3][4] It demonstrates significant anti-proliferative activity in a variety of tumor cell lines and has been evaluated for its anti-tumor effects in preclinical models.[5][6][7] These application notes provide detailed protocols for the preparation and storage of **GSK1904529A** stock solutions for use in research and drug development settings.

Chemical Properties

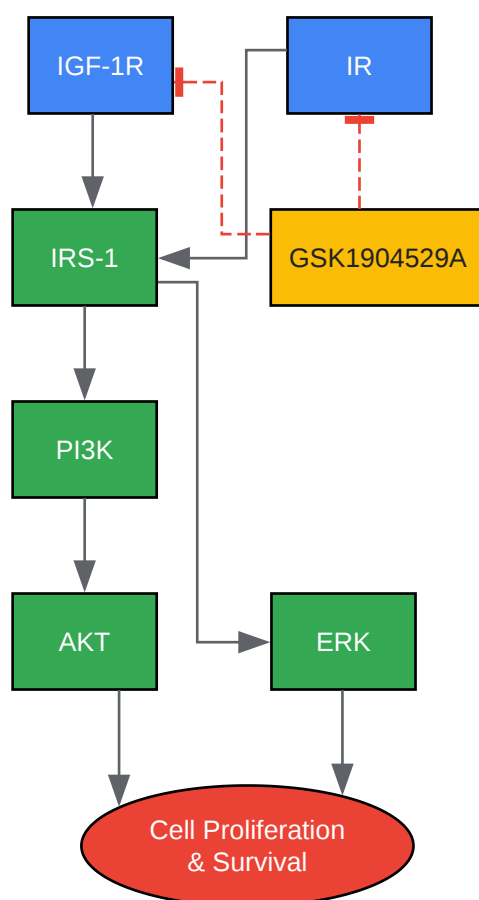
A summary of the key chemical properties of **GSK1904529A** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₄₄ H ₄₇ F ₂ N ₉ O ₅ S	[8]
Molecular Weight	851.96 g/mol	[1][4][6]
Purity	>98%	[8]
Form	Solid	[8]

Mechanism of Action

GSK1904529A is a reversible and ATP-competitive inhibitor of both IGF-1R and IR.[1][8] It effectively blocks the ligand-induced autophosphorylation of these receptors, which subsequently inhibits downstream signaling pathways, including the PI3K/AKT and MAPK/ERK pathways.[1][5][8] This inhibition of critical signaling cascades leads to cell cycle arrest, primarily at the G1 phase, and a reduction in cell proliferation.[1][5]

The following diagram illustrates the signaling pathway inhibited by **GSK1904529A**.



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Figure 1: GSK1904529A Signaling Pathway Inhibition.

Protocols

Stock Solution Preparation

GSK1904529A is sparingly soluble in aqueous solutions but is soluble in organic solvents such as dimethyl sulfoxide (DMSO).^{[6][8]} The following protocol describes the preparation of a 10 mM stock solution in DMSO.

Materials:

- **GSK1904529A** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Calibrated pipette

Protocol:

- Equilibrate the **GSK1904529A** powder to room temperature before opening the vial to prevent condensation.
- Weigh the required amount of **GSK1904529A** powder. For a 10 mM stock solution, you will need 8.52 mg of **GSK1904529A** for every 1 mL of DMSO.
- Add the appropriate volume of anhydrous DMSO to the vial containing the **GSK1904529A** powder.
- Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath and/or sonication can be used to aid dissolution.^{[6][8]}
- Visually inspect the solution to ensure there are no undissolved particulates.
- Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes to minimize freeze-thaw cycles.^[1]

The following diagram outlines the workflow for preparing the **GSK1904529A** stock solution.



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Figure 2: Workflow for **GSK1904529A** Stock Solution Preparation.

Storage of Stock Solutions

Proper storage of **GSK1904529A** is crucial to maintain its stability and activity.

Solid Compound:

- Store the solid powder at -20°C for long-term storage, where it can be stable for up to three years.^[1]

Stock Solutions:

- For long-term storage (up to one year), store the aliquoted stock solutions at -80°C.^[1]
- For short-term storage (up to one month), store the aliquots at -20°C.^[1]
- Avoid repeated freeze-thaw cycles.^[1]

Storage Condition	Duration	Reference
Solid Powder	Up to 3 years at -20°C	^[1]
Stock Solution in DMSO	Up to 1 year at -80°C	^[1]
Stock Solution in DMSO	Up to 1 month at -20°C	^[1]

Experimental Data

In Vitro Activity

GSK1904529A exhibits potent inhibitory activity against IGF-1R and IR in both cell-free and cell-based assays.

Assay Type	Target	IC ₅₀ / K _i	Reference
Cell-free Assay	IGF-1R	27 nM	[1][2][8]
Cell-free Assay	IR	25 nM	[1][2][8]
Enzyme Inhibition	IGF-1R	K _i = 1.6 nM	[1][8]
Enzyme Inhibition	IR	K _i = 1.3 nM	[1]

Cellular Proliferation IC₅₀ Values

The anti-proliferative effects of **GSK1904529A** have been demonstrated across a range of cancer cell lines.

Cell Line	Cancer Type	IC ₅₀	Reference
TC-71	Ewing's Sarcoma	35 nM	[1][6]
SK-N-MC	Ewing's Sarcoma	43 nM	[1][6]
NIH-3T3/LISN	Fibrosarcoma	60 nM	[1]
RD-ES	Ewing's Sarcoma	62 nM	[1]
COLO 205	Colorectal Cancer	61 nM	[1]
NCI-H929	Multiple Myeloma	81 nM	[6]
MCF7	Breast Cancer	137 nM	[6]

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